

Methanesulfonyl Cyanide: A Comprehensive Technical Guide for Advanced Synthesis

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Compound of Interest

Compound Name: *Methanesulfonyl cyanide*

CAS No.: *24225-08-9*

Cat. No.: *B141364*

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Introduction

Methanesulfonyl cyanide (MSC), a compact and reactive chemical entity, has emerged as a versatile reagent in modern organic synthesis. Its unique electronic properties, stemming from the potent electron-withdrawing methanesulfonyl group directly attached to a nitrile functionality, render it a powerful tool for the strategic introduction of the cyano group and for the construction of complex molecular architectures. This guide provides an in-depth exploration of **methanesulfonyl cyanide**, from its fundamental properties to its practical applications in synthetic workflows, with a particular focus on its relevance to researchers, chemists, and professionals in the field of drug discovery and development. We will delve into its synthesis, reactivity, and safe handling, supported by established protocols and mechanistic insights to empower scientists in leveraging this reagent to its full potential.

Core Properties and Specifications

A solid understanding of the physicochemical properties of a reagent is the bedrock of its effective and safe utilization in any experimental setting. **Methanesulfonyl cyanide** is a colorless to light yellow liquid under standard conditions.

Table 1: Physicochemical Properties of **Methanesulfonyl Cyanide**

Property	Value	Reference(s)
CAS Number	24225-08-9	[1] [2] [3]
Molecular Formula	C ₂ H ₃ NO ₂ S	[1] [2] [3]
Molecular Weight	105.12 g/mol	[1] [2] [3]
Boiling Point	186.4 °C at 760 mmHg	
Density	1.383 g/cm ³	[4]
Flash Point	66.6 °C	[4]
Synonyms	Methylsulfonyl Cyanide, MSC	[3]

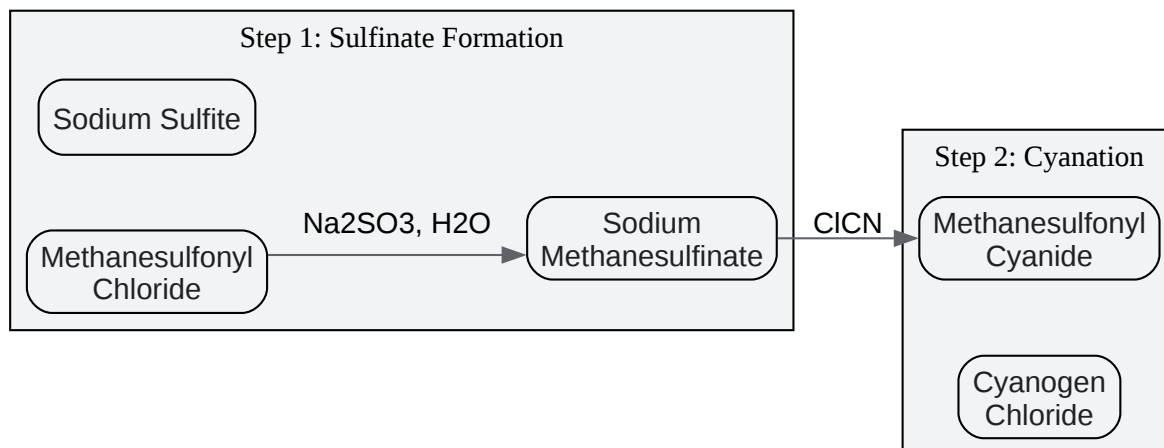
Synthesis of Methanesulfonyl Cyanide: A Validated Protocol

The reliable synthesis of **methanesulfonyl cyanide** is crucial for its application. A well-established and scalable procedure has been published in Organic Syntheses, which provides a detailed and vetted method starting from the readily available methanesulfonyl chloride.[\[5\]](#) This two-step, one-pot synthesis is a testament to practical and efficient chemical manufacturing.

Reaction Scheme

The synthesis proceeds in two key stages:

- **Formation of Sodium Methanesulfinate:** Methanesulfonyl chloride is reduced by sodium sulfite in an aqueous solution to yield sodium methanesulfinate.
- **Cyanation:** The in-situ generated sodium methanesulfinate is then reacted with the highly reactive cyanogen chloride to afford the desired **methanesulfonyl cyanide**.



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Caption: Overall synthetic scheme for **methanesulfonyl cyanide**.

Detailed Experimental Protocol

Caution: This procedure involves the use of highly toxic cyanogen chloride and should only be performed in a well-ventilated chemical fume hood by trained personnel with appropriate personal protective equipment.

Materials:

- Methanesulfonyl chloride
- Sodium sulfite
- Sodium bicarbonate
- Cyanogen chloride
- Benzene (or a suitable alternative solvent like toluene)
- Anhydrous calcium chloride

Procedure:[5]

- In a three-necked round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, a solution of sodium sulfite (0.5 mol) and sodium bicarbonate (1.0 mol) in 1 L of water is prepared.
- Freshly distilled methanesulfonyl chloride (0.5 mol) is added dropwise to the stirred solution over 30 minutes, maintaining the temperature of the exothermic reaction.
- The mixture is stirred for an additional 2 hours until the evolution of carbon dioxide ceases, resulting in a clear solution of sodium methanesulfinate.
- The solution is cooled to 10 °C with an ice bath, and liquid cyanogen chloride (1.0 mol) is added in one portion with vigorous stirring. The temperature should be maintained at or below 15 °C.
- Within a minute, the mixture will become turbid as **methanesulfonyl cyanide** separates as an oil. Stirring is continued for another 15 minutes.
- Benzene (200 mL) is added, and after stirring for 3 minutes, the layers are separated.
- The aqueous layer is extracted twice with 100 mL portions of benzene.
- The combined organic extracts are washed with water and dried over anhydrous calcium chloride.
- The solvent is removed under reduced pressure using a rotary evaporator.
- The crude product is purified by vacuum distillation to yield pure **methanesulfonyl cyanide**.

This robust protocol provides a reliable and scalable method for the preparation of high-purity **methanesulfonyl cyanide**, a critical prerequisite for its use in sensitive and high-stakes applications such as drug synthesis.

Reactivity and Mechanistic Considerations

The synthetic utility of **methanesulfonyl cyanide** is primarily dictated by the strong electron-withdrawing nature of the methanesulfonyl group, which significantly activates the adjacent

cyano group. This activation manifests in two principal modes of reactivity: its role as a potent dienophile in cycloaddition reactions and its susceptibility to nucleophilic attack.

Diels-Alder Cycloaddition Reactions

Methanesulfonyl cyanide has proven to be an excellent dienophile in [4+2] cycloaddition reactions, a cornerstone of synthetic organic chemistry for the construction of six-membered rings. A notable application with direct relevance to pharmaceutical building blocks is its reaction with cyclopentadiene.

Cyclopentadiene + Methanesulfonyl Cyanide

Heat

[4+2] Cycloaddition
(Concerted)

Diels-Alder Adduct

Acid or Base

Hydrolysis

2-Azabicyclo[2.2.1]hept-5-en-3-one

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Caption: Workflow for the synthesis of a key bicyclic lactam.

This reaction proceeds efficiently to form a bicyclic adduct, which can be subsequently hydrolyzed to yield 2-azabicyclo[2.2.1]hept-5-en-3-one.^{[6][7]} This bicyclic lactam is a valuable

chiral building block for the synthesis of various biologically active compounds, including antiviral agents. The high reactivity of **methanesulfonyl cyanide** as a dienophile is attributed to the lowering of the LUMO energy of the nitrile's π^* orbital by the methanesulfonyl group, facilitating the interaction with the HOMO of the diene.

Nucleophilic Addition to the Cyano Group

The electron-deficient carbon atom of the nitrile group in **methanesulfonyl cyanide** is highly susceptible to attack by a wide range of nucleophiles. This reactivity allows for the facile introduction of the cyano group into various molecular frameworks.

General Mechanism:

- **Nucleophilic Attack:** A nucleophile (Nu^-) attacks the electrophilic carbon of the nitrile group.
- **Intermediate Formation:** A tetrahedral intermediate is formed.
- **Rearrangement/Elimination:** Depending on the nature of the nucleophile and the reaction conditions, the intermediate can either be protonated to form a stable adduct or undergo further transformation. In many cases involving carbon nucleophiles, this can lead to the formation of a new carbon-carbon bond and the displacement of the methanesulfonyl group, effectively acting as a cyanation reaction.

The causality behind this enhanced reactivity lies in the stabilization of the negative charge that develops on the nitrogen atom in the transition state and the intermediate by the adjacent sulfonyl group. This makes **methanesulfonyl cyanide** a more potent electrophilic cyanating agent compared to less activated nitriles.

Applications in Drug Discovery and Development

The cyano group is a critical functional group in a multitude of pharmaceutical agents. It can act as a bioisostere for other functional groups, participate in hydrogen bonding, and serve as a synthetic handle for further molecular elaboration. While direct examples of marketed drugs synthesized using **methanesulfonyl cyanide** are not extensively documented in readily available literature, its role as a versatile building block for complex heterocyclic and carbocyclic systems positions it as a valuable tool for medicinal chemists.^[8]

The synthesis of 2-azabicyclo[2.2.1]hept-5-en-3-one is a prime example of its utility.^{[6][7]} This scaffold is a key component in the synthesis of carbocyclic nucleoside analogues, a class of compounds with significant antiviral and anticancer properties. The ability to efficiently construct such a rigid and stereochemically defined core is a significant advantage in the early stages of drug development, where rapid access to diverse analogues is paramount.

Safety, Handling, and Storage

As with any highly reactive chemical, proper safety protocols are imperative when handling **methanesulfonyl cyanide**.

Table 2: Hazard Information for **Methanesulfonyl Cyanide**

Hazard Statement	Description	Reference(s)
H301	Toxic if swallowed	^[3]
H315	Causes skin irritation	^[3]
H319	Causes serious eye irritation	^[3]
H335	May cause respiratory irritation	^[3]

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Nitrile or neoprene gloves. Double gloving is recommended.
- Body Protection: A flame-retardant lab coat and a chemical-resistant apron.
- Respiratory Protection: All handling should be conducted in a certified chemical fume hood.

Handling Procedures:

- Always work in a well-ventilated area, preferably a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.

- Prevent inhalation of vapors.
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
- Refrigeration (2-8 °C) is recommended for long-term storage to maintain purity.^[1]

Conclusion

Methanesulfonyl cyanide is a potent and versatile reagent with significant applications in advanced organic synthesis. Its activated cyano group allows for efficient participation in cycloaddition reactions and nucleophilic additions, making it a valuable tool for the construction of complex molecular scaffolds relevant to the pharmaceutical industry. The well-defined synthesis and a clear understanding of its reactivity and handling requirements, as outlined in this guide, provide a solid foundation for its effective and safe implementation in research and development endeavors. As the demand for novel and complex small molecules continues to grow, the strategic application of reagents like **methanesulfonyl cyanide** will undoubtedly play a crucial role in advancing the frontiers of chemical synthesis and drug discovery.

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